

safety and handling precautions for 3-Fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Fluorobenzaldehyde

Cat. No.: B1666160

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An In-depth Technical Guide to the Safe Handling of **3-Fluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Fluorobenzaldehyde** (CAS No. 456-48-4), a key aromatic aldehyde utilized in organic synthesis, pharmaceuticals, and material science.^[1] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

3-Fluorobenzaldehyde is a colorless to light yellow liquid.^[1] It is a member of the benzaldehyde class, substituted with a fluorine atom at the 3-position.^{[2][3]}

Table 1: Physical and Chemical Properties of **3-Fluorobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ FO	[1][2][4]
Molecular Weight	124.11 g/mol	[1][2][4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	173 °C	[5]
66-68 °C / 20 mmHg	[1][3][6]	
Melting Point	-10 °C	[5]
Flash Point	56 °C / 132.8 °F (closed cup)	[5][6][7]
Density	1.17 g/mL at 25 °C	[1][6]
Refractive Index	n ₂₀ /D 1.518	[1][3][6]
Purity	≥ 97%	

Hazard Identification and Classification

3-Fluorobenzaldehyde is classified as a hazardous chemical.[7] It is a flammable liquid and vapor, causes skin and serious eye irritation, and may cause respiratory irritation.[2][7][8] It is also harmful if swallowed.[2][7][9]

Table 2: GHS Hazard Classification for **3-Fluorobenzaldehyde**

Classification	Hazard Class and Category	Hazard Statement
Physical Hazard	Flammable liquids (Category 3)	H226: Flammable liquid and vapor[2][7][8]
Health Hazards	Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[2][7][8]	
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[2][7][8]	
Specific target organ toxicity (single exposure) (Category 3)	H335: May cause respiratory irritation[2][7][8]	

Signal Word: Warning[2][6][7][8]

Table 3: NFPA 704 Diamond Ratings

Category	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.[8]
Flammability (Red)	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.[8]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.[7]
Special (White)	N/A	No special hazards indicated.

Experimental Protocols

The quantitative data presented in this guide, such as flash point and toxicity values, are determined using standardized experimental protocols. These methods are typically established by international bodies like the Organisation for Economic Co-operation and Development (OECD) or national standards organizations such as the American Society for Testing and Materials (ASTM) and the German Institute for Standardization (DIN).

For example, the flash point is reported as determined by DIN 51755 Part 1, a standard closed-cup method.^[6] Acute toxicity studies follow specific OECD guidelines (e.g., OECD 420, 423, or 425 for oral toxicity). These protocols are detailed, copyrighted documents available from the respective standards organizations and are not reproduced here. All handling and experiments involving **3-Fluorobenzaldehyde** should be conducted based on a thorough risk assessment specific to the planned procedure.

Safety and Handling Precautions

Engineering Controls

Work with **3-Fluorobenzaldehyde** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[10][11]} Use explosion-proof electrical, ventilating, and lighting equipment.^{[7][12]} Eyewash stations and safety showers must be in close proximity to the workstation.^{[7][11][12]}

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling this chemical.

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.^[8] All eye and face protection must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.^{[7][11]}
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.^{[7][13]} Impervious clothing and flame-retardant antistatic protective clothing are recommended.^[8]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[7][10]} A full-face supplied-air respirator may be required for the sole means of protection.^[8]

Handling Procedures

Avoid all personal contact, including inhalation of vapors or mist.[8][13][14] Do not eat, drink, or smoke in handling areas.[7][13] Wash hands and any exposed skin thoroughly after handling.[7][8] Keep the chemical away from heat, sparks, open flames, and other ignition sources.[7][8][15] Use only non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[7][10][15]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8][10] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[7][10][16]

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[8]

- Inhalation: Remove the person to fresh air.[7][8][10] If breathing is difficult, give oxygen.[7][10] If not breathing, give artificial respiration.[7][8][10] Do not use mouth-to-mouth resuscitation.[10]
- Skin Contact: Immediately remove all contaminated clothing.[8][13] Flush skin with plenty of soap and water for at least 15 minutes.[10][16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10][16] Remove contact lenses if present and easy to do.[8]
- Ingestion: Do NOT induce vomiting.[8][10] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[10] Never give anything by mouth to an unconscious person.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8][10]
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[8]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[10][17] Containers may explode when heated.[10] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen fluoride.[7][10][14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][10][11]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[8][10] Ensure adequate ventilation.[8] Avoid breathing vapors and contact with skin and eyes.[13]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[8]
- Containment and Cleaning: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[8][10] Collect the material using spark-proof tools and place it in a suitable, labeled container for disposal.[10][13]

Toxicological Information

The toxicological properties of **3-Fluorobenzaldehyde** have not been fully investigated.[10] Available data indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation.[9] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[8]

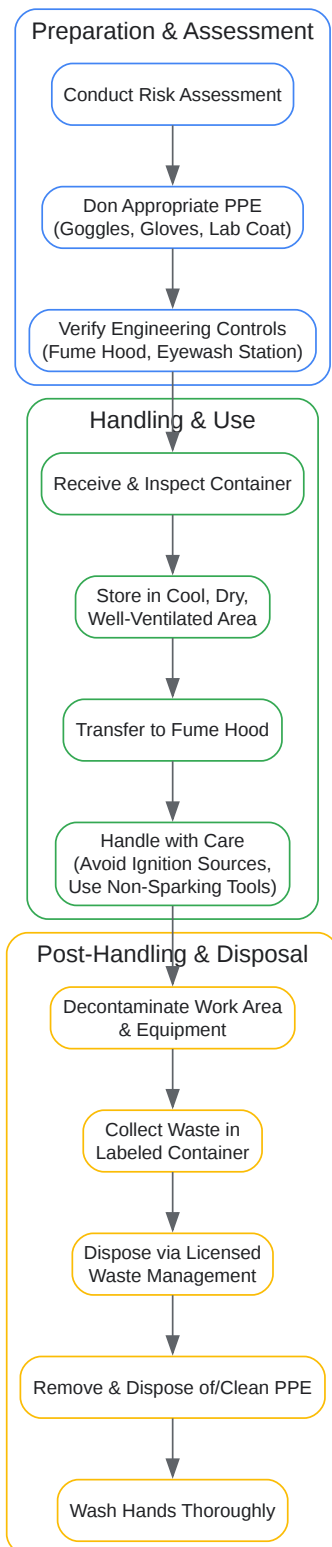
Disposal Considerations

Dispose of surplus and non-recyclable solutions through a licensed disposal company.[8] Waste materials must be disposed of in accordance with national and local regulations.[8] Do not mix with other waste.[8] Uncleaned containers should be handled as the product itself.[8]

Visualized Workflows

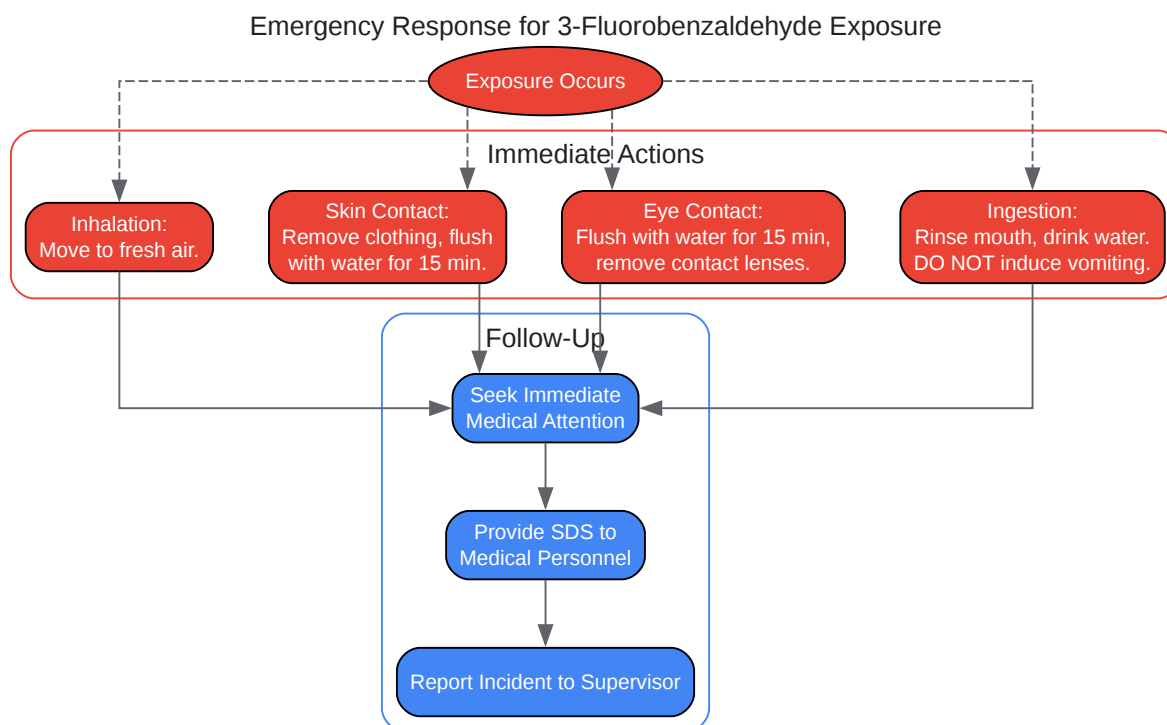
The following diagrams illustrate key safety workflows for handling **3-Fluorobenzaldehyde**.

Safe Handling Workflow for 3-Fluorobenzaldehyde



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Caption: A logical workflow for the safe handling of **3-Fluorobenzaldehyde**.



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Caption: A protocol for emergency response following exposure.

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